

Structure-Activity Relationship (SAR) studies involving 1-(2-Chloropyrimidin-4-yl)azepane

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Compound of Interest

Compound Name: 1-(2-Chloropyrimidin-4-yl)azepane

CAS No.: 141924-04-1

Cat. No.: B115767

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In-Depth SAR Analysis: 1-(2-Chloropyrimidin-4-yl)azepane Derivatives

Executive Summary & Scaffold Profile

1-(2-Chloropyrimidin-4-yl)azepane (also known as 4-(azepan-1-yl)-2-chloropyrimidine) represents a critical "privileged structure" in medicinal chemistry. It serves as a bifunctional scaffold: the azepane ring provides a hydrophobic, space-filling volumetric core, while the 2-chloro group acts as a reactive handle for further diversification via nucleophilic aromatic substitution (

) or palladium-catalyzed cross-coupling.

This guide objectively compares the performance of the azepane-pyrimidine scaffold against its closest analogs (piperidine, pyrrolidine, and morpholine) across multiple therapeutic targets, including Influenza M2 proton channels, Schistosoma targets, and Kinases.

Core Chemical Attributes

Feature	Specification
CAS Number	141924-04-1
Molecular Formula	
Molecular Weight	211.69 g/mol
Key Moiety	Azepane (Homopiperidine): A 7-membered saturated nitrogen ring.[1][2]
Electronic Profile	The C4-amino group is electron-donating, deactivating the ring slightly, but the C2-position remains electrophilic enough for a second substitution.
Lipophilicity (cLogP)	~2.5 (Higher than piperidine analogs due to the extra methylene group).

Comparative SAR Analysis: Azepane vs. Alternatives

The decision to incorporate an azepane ring versus a piperidine (6-membered) or pyrrolidine (5-membered) ring is rarely arbitrary. It is a strategic choice to modulate hydrophobic bulk and conformational flexibility.

Performance Comparison by Target Class[2][3][4][5][6]

The following table synthesizes experimental data comparing the Azepane scaffold with standard alternatives.

Target / Indication	Azepane Performance	vs. Piperidine (6-ring)	vs. Pyrrolidine (5-ring)	Mechanism of Action
Influenza A (M2-S31N Channel)	Superior	> 2x Potency	> 5x Potency	Azepane fills the hydrophobic channel pore more effectively than smaller rings.
Schistosoma (Anti-parasitic)	Superior	> 2.5x Potency	Inactive	Bulky hydrophobic amine required for binding; Pyrrolidine is too small.
GalR2 (GPCR)	Inferior	Loss of Affinity	Loss of Affinity	The 7-membered ring creates steric clash in the receptor pocket; Piperidine is optimal.
GSK-3 (Kinase)	Inferior	Loss of Potency	Comparable	The ATP-binding pocket is sterically restricted; Azepane is too bulky to fit the "gatekeeper" region.

Detailed Case Studies

Case Study A: M2-S31N Proton Channel Inhibitors (Antiviral)

In the development of antivirals targeting the amantadine-resistant M2-S31N channel, hydrophobicity and volume are critical.

- Observation: Compounds with a 4-azepanyl substitution on the pyrimidine core demonstrated superior blockage of the channel compared to piperidine.
- Data Point: In a pyridine/pyrimidine series, azepane analogs consistently showed inhibition at IC_{50} values of 10^{-6} M, whereas morpholine (hydrophilic) and pyrrolidine (small) analogs were significantly less active (IC_{50} values of 10^{-4} M and 10^{-5} M, respectively).
- Insight: The 7-membered ring provides the necessary "grease" to anchor the molecule within the hydrophobic pore of the viral channel.

Case Study B: Thiophen-2-yl-Pyrimidines (Anti-parasitic)

In a study targeting *Schistosoma mansoni*, the size of the cyclic amine at the C4 position was the determinant of activity.

- Azepane (C7):
(Active)[3]
- Piperidine (C6):
(Moderately Active)[3]
- Pyrrolidine (C5):
(Inactive)[3]
- Conclusion: This SAR trend (Azepane > Piperidine > Pyrrolidine) suggests a large hydrophobic pocket where binding affinity correlates directly with Van der Waals contact surface area.

Experimental Protocols

Protocol A: Regioselective Synthesis of 1-(2-Chloropyrimidin-4-yl)azepane

Objective: To synthesize the core scaffold from 2,4-dichloropyrimidine with high regioselectivity for the C4 position.

Rationale: The C4 position of 2,4-dichloropyrimidine is more electrophilic than the C2 position due to the para-like resonance effect and lower steric hindrance. Conducting the reaction at low temperature favors the kinetic product (C4-substitution).

Materials:

- 2,4-Dichloropyrimidine (1.0 eq)
- Azepane (1.0 eq)
- Triethylamine (, 1.2 eq)
- Ethanol or DCM (Solvent)

Step-by-Step Methodology:

- Preparation: Dissolve 2,4-dichloropyrimidine (10 mmol) in Ethanol (20 mL) in a round-bottom flask. Cool the solution to 0°C using an ice bath.
- Addition: Mix Azepane (10 mmol) and Triethylamine (12 mmol) in Ethanol (5 mL). Add this mixture dropwise to the cold pyrimidine solution over 30 minutes. Crucial: Slow addition prevents bis-substitution.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature (RT) and stir for another 2 hours. Monitor by TLC (Hexane:EtOAc 4:1). The product (C4-isomer) usually runs lower than the starting material but higher than the bis-substituted byproduct.
- Workup: Evaporate the solvent under reduced pressure. Resuspend the residue in water and extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over

- Purification: The crude material often contains ~5-10% of the C2-isomer. Purify via silica gel column chromatography (Gradient: 0-20% EtOAc in Hexanes).
- Yield: Expected yield 75-85% of 4-(azepan-1-yl)-2-chloropyrimidine.

Protocol B: General Displacement of 2-Chloro (Library Synthesis)

Objective: To derivatize the scaffold at the C2 position with various amines (SAR exploration).

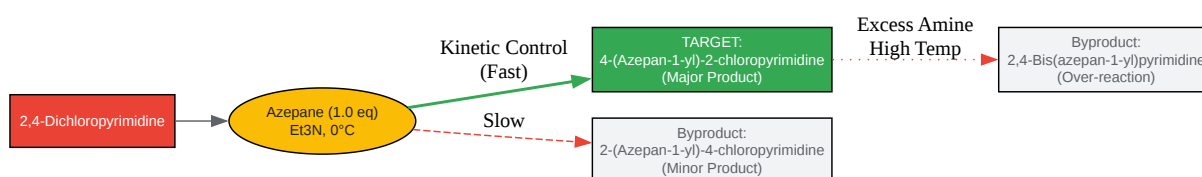
Methodology:

- Dissolve **1-(2-Chloropyrimidin-4-yl)azepane** (1.0 eq) in n-Butanol or Dioxane.
- Add the desired amine (R-NH₂, 1.2 eq) and DIPEA (2.0 eq).
- Condition: Heat to 100-120°C (reflux) for 12-24 hours. The C2-chlorine is less reactive than the C4-chlorine, requiring higher temperatures.
- Note: For unreactive amines (e.g., anilines), Palladium-catalyzed Buchwald-Hartwig conditions may be required (Pd₂(dba)₃, BINAP, NaOtBu, Toluene, 100°C).

Visualizations

Diagram 1: Regioselective Synthesis Pathway

This diagram illustrates the kinetic control required to obtain the target mono-substituted azepane scaffold.

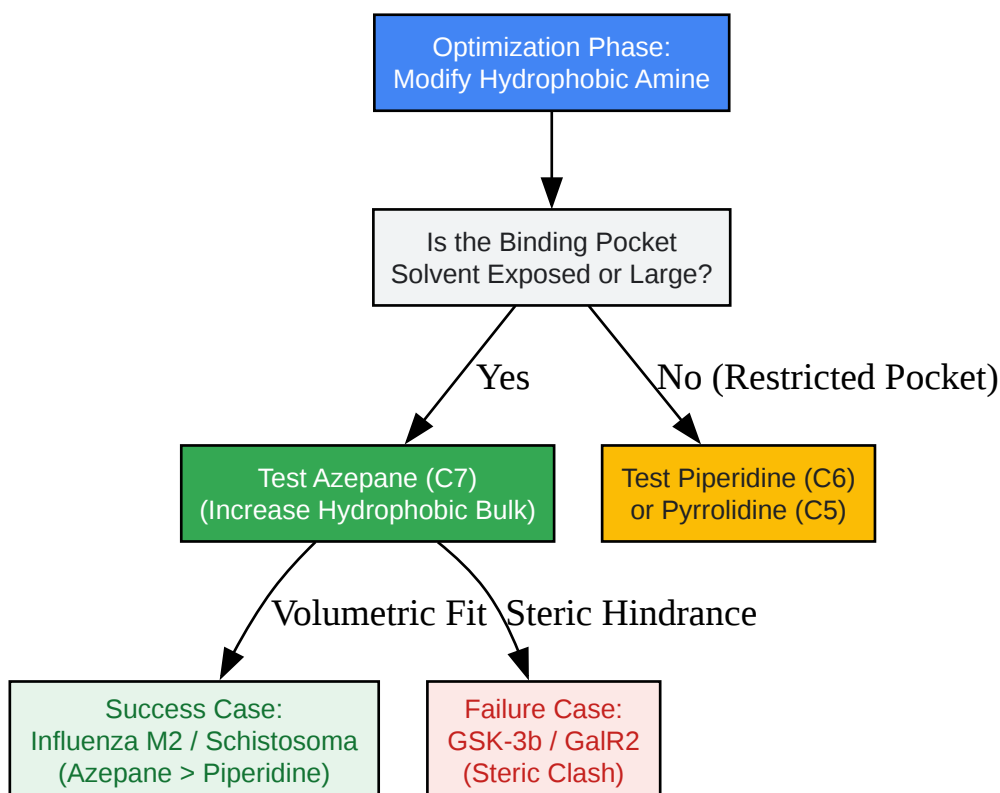


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Caption: Kinetic control at 0°C favors nucleophilic attack at the C4 position, yielding the target scaffold.

Diagram 2: SAR Decision Logic (Azepane vs. Piperidine)

A logical workflow for medicinal chemists deciding when to deploy the azepane scaffold.



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Caption: Decision tree for selecting ring size based on binding pocket topology.

References

- Discovery of potent antivirals against amantadine-resistant influenza A viruses by targeting the M2-S31N proton channel. Source: Wang, J., et al. Journal of Medicinal Chemistry / NIH PubMed Central. Key Finding: Azepane and azocane substitutions at the pyrimidine C4 position significantly improved potency over piperidine. URL:[[Link](#)]
- Structure-Activity Relationship and Target Investigation of Thiophen-2-yl-Pyrimidines against Schistosoma species. Source:bioRxiv (Preprint). Key Finding: Azepane derivative (EC50 =

2.13 μM) was more active than piperidine (5.0 μM) and pyrrolidine (Inactive).[3] URL:[[Link](#)]

- Synthesis and biological evaluation of novel pyrimidine derivatives as sub-micromolar affinity ligands of GalR2. Source:Bioorganic & Medicinal Chemistry. Key Finding: Replacement of piperidine with azepane resulted in a loss of selectivity and affinity for GalR2, highlighting the steric limits of the receptor. URL:[[Link](#)]
- Design, Synthesis and Biological Evaluation of 7-Chloro-9H-pyrimido[4,5-b]indole-based Glycogen Synthase Kinase-3 β Inhibitors. Source:Molecules (MDPI). Key Finding: Expansion to azepane led to a loss of nanomolar activity compared to the optimal piperidine scaffold. URL:[[Link](#)]

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